

Halomicin C stock solution preparation and storage

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Compound of Interest

Compound Name: *Halomicin C*

Cat. No.: *B15564919*

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Application Notes and Protocols for Halomicin C

For Researchers, Scientists, and Drug Development Professionals

Introduction

Halomicin C is a member of the ansamycin class of antibiotics, known for its activity against both Gram-positive and Gram-negative bacteria.[1][2] Produced by *Micromonospora halophytica*, this macrolactam antibiotic holds potential for various research and drug development applications. These notes provide detailed protocols for the preparation and storage of **Halomicin C** stock solutions to ensure their stability and efficacy for experimental use. Due to the limited availability of specific data for **Halomicin C**, some recommendations are based on established protocols for other ansamycin antibiotics, such as Naphthomycin A. [3]

Quantitative Data Summary

For ease of reference, the key quantitative data for **Halomicin C** are summarized in the table below.

Property	Value	Reference(s)
CAS Number	64419-06-3	[1]
Molecular Formula	C ₄₃ H ₅₈ N ₂ O ₁₃	[1]
Molecular Weight	810.93 g/mol	
Appearance	Yellow Amorphous Powder	
Recommended Solvent	Dimethyl Sulfoxide (DMSO)	
Recommended Storage	-20°C (Powder and Stock Solution)	

Experimental Protocols

Preparation of Halomicin C Stock Solution (10 mM)

This protocol describes the preparation of a 10 mM stock solution of **Halomicin C**. It is recommended to handle **Halomicin C** powder and its solutions in a sterile environment (e.g., a laminar flow hood) to prevent contamination.

Materials:

- **Halomicin C** powder
- Sterile, anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, amber or foil-wrapped microcentrifuge tubes or cryovials
- Calibrated analytical balance
- Vortex mixer
- Sterile pipette tips
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Procedure:

- **Pre-dissolution Steps:** Before opening, allow the **Halomicin C** powder and DMSO to equilibrate to room temperature to prevent condensation.
- **Weighing Halomicin C:** On a calibrated analytical balance, carefully weigh out the desired amount of **Halomicin C** powder into a sterile microcentrifuge tube. To prepare 1 mL of a 10 mM stock solution, weigh out 8.11 mg of **Halomicin C**.
- **Dissolving Halomicin C:** Add the appropriate volume of sterile DMSO to the tube containing the **Halomicin C** powder. For a 10 mM stock solution, add 1 mL of DMSO for every 8.11 mg of **Halomicin C**.
- **Mixing:** Tightly cap the tube and vortex thoroughly until the **Halomicin C** is completely dissolved. The solution should be clear and free of any visible particulates.
- **Sterilization (Optional):** For applications requiring a sterile solution where the DMSO is not pre-sterilized, the stock solution can be filter-sterilized using a 0.22 μm syringe filter that is compatible with DMSO. However, if using sterile DMSO and aseptic techniques, this step may not be necessary.

Storage and Handling of Halomicin C Stock Solution

Proper storage is critical to maintain the stability and activity of the **Halomicin C** stock solution.

Procedure:

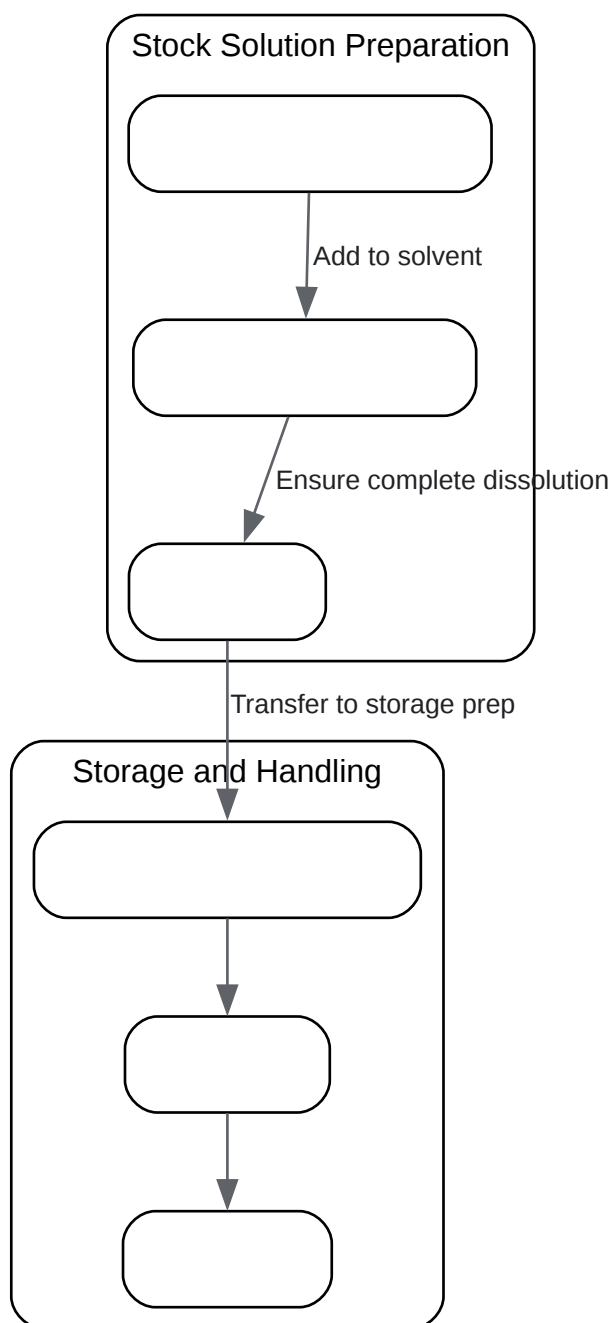
- **Aliquoting:** To avoid repeated freeze-thaw cycles, which can degrade the compound, aliquot the stock solution into smaller, single-use volumes in sterile, amber or foil-wrapped microcentrifuge tubes or cryovials.
- **Labeling:** Clearly label each aliquot with the compound name ("**Halomicin C**"), concentration (10 mM), solvent (DMSO), and the date of preparation.
- **Long-term Storage:** Store the aliquots at -20°C in a non-frost-free freezer for long-term storage. When stored properly, ansamycin antibiotic stock solutions can be stable for several months.

- Handling: When ready to use, thaw an aliquot at room temperature and use it immediately. Discard any unused portion of the thawed aliquot; do not refreeze. Protect the solution from light as much as possible.

Visualization of Experimental Workflow and Mechanism of Action

Experimental Workflow

The following diagram illustrates the key steps for the preparation and storage of a **Halomicin C** stock solution.

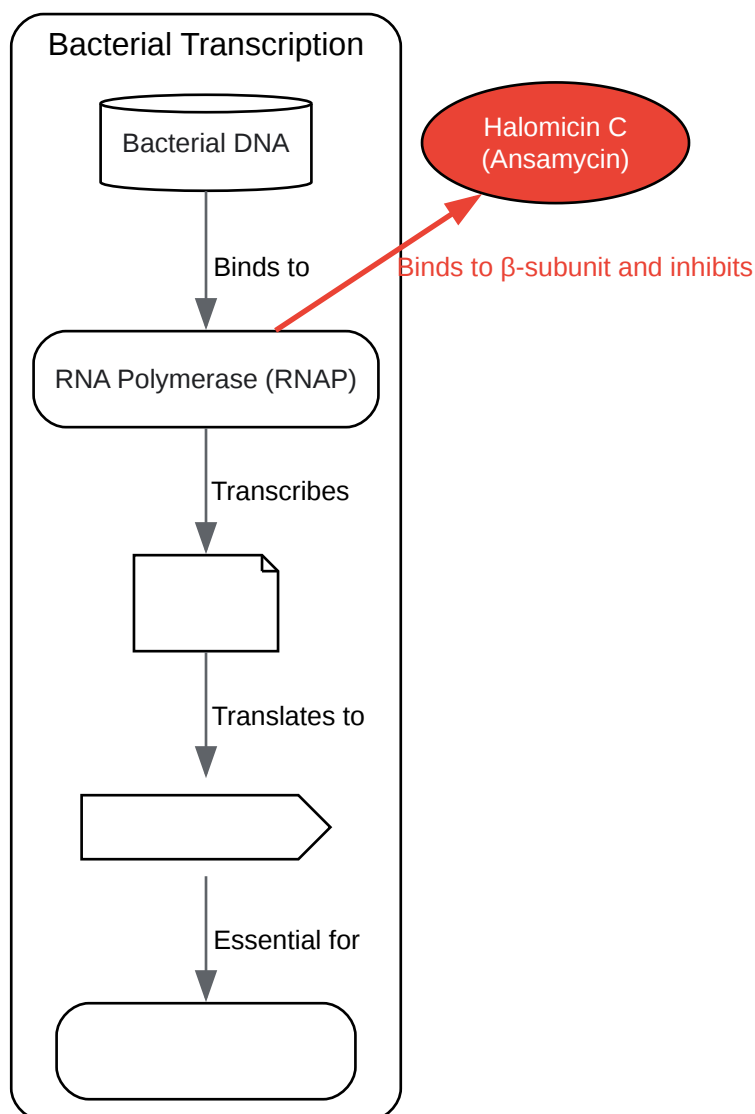


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Caption: Workflow for **Halomicin C** Stock Solution Preparation and Storage.

Mechanism of Action: Inhibition of Bacterial RNA Polymerase

Halomicin C, as an ansamycin antibiotic, is understood to exert its antibacterial effect by inhibiting bacterial DNA-dependent RNA polymerase. This enzyme is crucial for the process of transcription, where the genetic information from DNA is transcribed into RNA. By binding to the β -subunit of the RNA polymerase, ansamycins physically block the elongation of the nascent RNA chain, thereby halting protein synthesis and leading to bacterial cell death.



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Caption: Mechanism of Action of **Halomicin C** via Inhibition of Bacterial RNA Polymerase.

Safety Precautions

Researchers should consult the Material Safety Data Sheet (MSDS) for **Halomicin C** before handling the compound. As a general precaution when working with antibiotic powders and solutions, appropriate personal protective equipment, including a lab coat, gloves, and safety glasses, should be worn. All handling of the powder and concentrated solutions should be performed in a well-ventilated area or a chemical fume hood. In case of accidental exposure, follow the first-aid measures outlined in the MSDS.

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References

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